Application Notes and Protocols for OP-1074 Stock Solution Preparation

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Compound of Interest

Compound Name: *OP-1074*

Cat. No.: *B3027972*

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Introduction

OP-1074 is a potent and selective estrogen receptor (ER) degrader (SERD) that exhibits pure antiestrogenic activity.[1][2] It functions by binding to both ERα and ERβ, leading to their degradation and subsequently inhibiting estrogen-stimulated gene transcription and cancer cell proliferation.[1] These characteristics make **OP-1074** a valuable tool in research focused on estrogen receptor signaling and a potential therapeutic agent for hormone-dependent cancers. Accurate and consistent preparation of **OP-1074** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **OP-1074** stock solutions.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **OP-1074** are summarized in the table below.

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Property	Value	Reference
Molecular Weight	457.56 g/mol	[3]
Solubility in DMSO	100 mg/mL (equivalent to 218.55 mM)	[4]
Appearance	White to off-white solid	[4]
IC50 (Transcription)	1.6 nM (ERα), 3.2 nM (ERβ)	[1]
IC50 (Proliferation)	6.3 nM (MCF-7 cells), 9.2 nM (CAMA-1 cells)	[1]

Experimental Protocol: Preparation of a 10 mM **OP-1074** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **OP-1074** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for serial dilutions to achieve desired working concentrations for various in vitro assays.

Materials:

- **OP-1074** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonication bath

Procedure:

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- Pre-weighing Preparation: Before handling **OP-1074**, ensure you are wearing appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Work in a chemical fume hood to minimize inhalation exposure.
- Weighing **OP-1074**:
  - Tare a sterile, pre-labeled microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh out the desired amount of **OP-1074** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.58 mg of **OP-1074**.
    - Calculation:
    - Volume (L) x Concentration (mol/L) = Moles
    - 0.001 L x 0.010 mol/L = 0.00001 mol
    - Moles x Molecular Weight (g/mol) = Mass (g)
    - 0.00001 mol x 457.56 g/mol = 0.0045756 g = 4.58 mg
- Dissolving in DMSO:
  - Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **OP-1074**. To prepare a 10 mM solution with 4.58 mg of **OP-1074**, add 1 mL of DMSO.
  - For optimal dissolution, use freshly opened, anhydrous DMSO, as absorbed moisture can affect solubility.[4]
- Ensuring Complete Dissolution:
  - Cap the tube securely and vortex the solution for 1-2 minutes until the **OP-1074** is completely dissolved.
  - Visually inspect the solution against a light source to ensure there are no visible particles.
  - If dissolution is slow, brief sonication in a water bath can be used to facilitate the process. [4]

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- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles that can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[4]
  - For optimal stability, store the solutions under a nitrogen atmosphere and away from moisture.[4]

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for **OP-1074** Stock Solution Preparation

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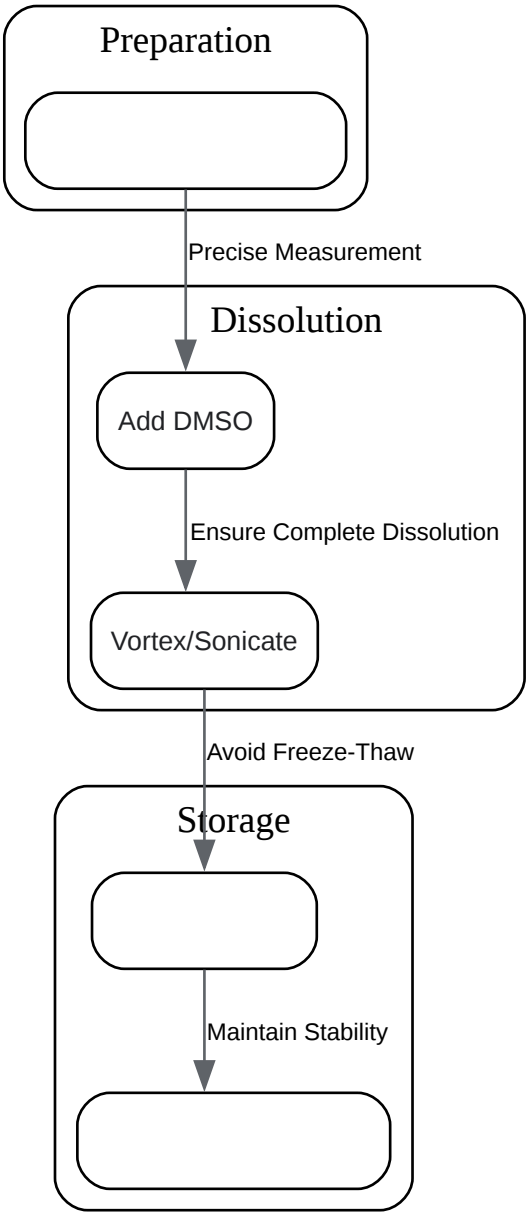

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Caption: Workflow for preparing **OP-1074** stock solution.

Signaling Pathway of **OP-1074** Action

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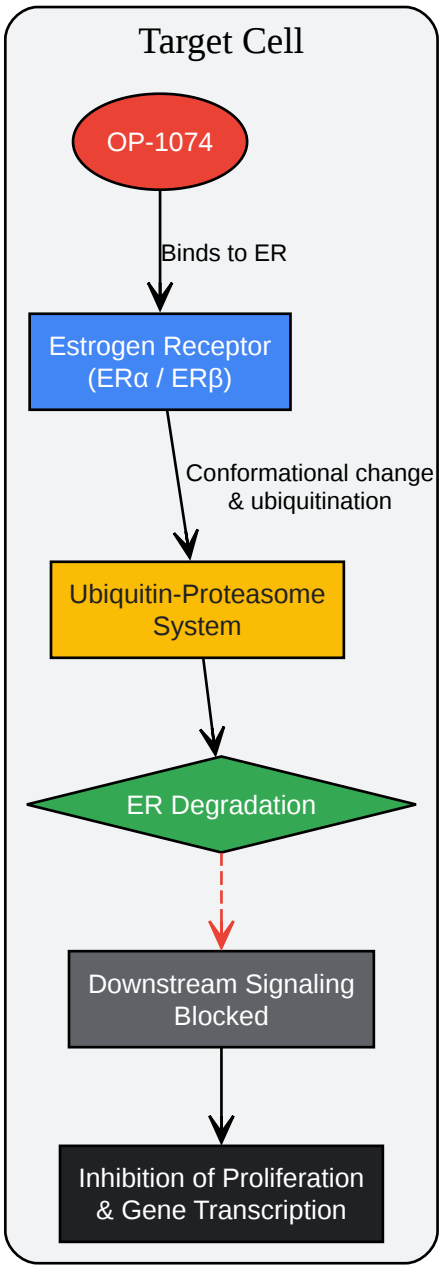

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Caption: Mechanism of **OP-1074**-induced ER degradation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Specific stereochemistry of OP-1074 disrupts estrogen receptor alpha helix 12 and confers pure antiestrogenic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. OP-1074 | Estrogen/progestogen Receptor | TargetMol [targetmol.com]
- 4. OP-1074 | Selective ER Degrader (PA-SERD) | MCE [medchemexpress.cn]
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